

# Essential Safety and Operational Guide for 2-Chloro-6-methylaniline

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## Compound of Interest

Compound Name: 2-Chloro-6-methylaniline

Cat. No.: B140736

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This document provides critical safety protocols and logistical guidance for the handling and disposal of **2-Chloro-6-methylaniline** (CAS No. 87-63-8). Adherence to these procedures is essential to ensure personnel safety and regulatory compliance.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Chloro-6-methylaniline** is a hazardous substance that poses significant health risks. It is classified as toxic if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.<sup>[1][2][3][4]</sup> Some data also suggests it may be a suspected mutagen and can cause organ damage with prolonged exposure.<sup>[2][5]</sup> Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Personal Protective Equipment (PPE) Requirements

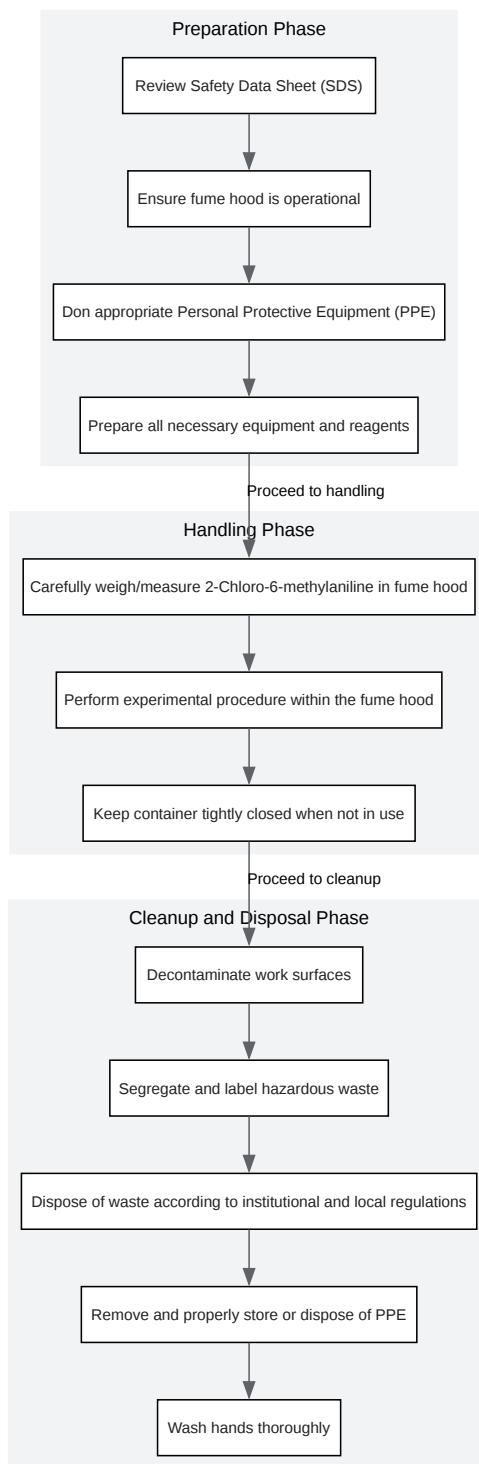
Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield. Must conform to EN 166 (EU) or NIOSH (US) standards. <a href="#">[6]</a>	Protects against splashes and vapors that can cause serious eye irritation. <a href="#">[1][3][6]</a>
Skin Protection	Chemical-resistant, impervious gloves (e.g., Butyl rubber, Nitrile rubber - consult manufacturer's specifications for breakthrough time). Fire/flame resistant and impervious clothing or lab coat. <a href="#">[6]</a>	Prevents skin contact, which can be harmful and cause irritation. <a href="#">[1][2][3]</a> Contaminated clothing must be removed immediately and washed before reuse. <a href="#">[2][6]</a>
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood is required. <a href="#">[3][6]</a> If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate filter (e.g., Type K, green, for ammonia and organic ammonia derivatives) is necessary. <a href="#">[3][7]</a>	Protects against inhalation of harmful vapors, which can cause respiratory irritation and toxicity. <a href="#">[1][2][3]</a>

## Safe Handling and Operational Workflow

A systematic approach to handling **2-Chloro-6-methylaniline** is crucial to minimize exposure risk. The following workflow must be followed:

### Experimental Workflow for Handling **2-Chloro-6-methylaniline**

## Safe Handling Workflow for 2-Chloro-6-methylaniline

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Caption: A step-by-step workflow for the safe handling of **2-Chloro-6-methylaniline**.

## Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Table 2: First-Aid Measures

Exposure Route	Action
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation occurs. [1][6]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[6]

In case of a spill, evacuate the area and remove all ignition sources.[1] Use personal protective equipment and absorb the spill with an inert material (e.g., sand, vermiculite).[8] Collect the material in a suitable, closed container for disposal.[3]

## Storage and Disposal Plan

Proper storage and disposal are imperative to prevent environmental contamination and ensure safety.

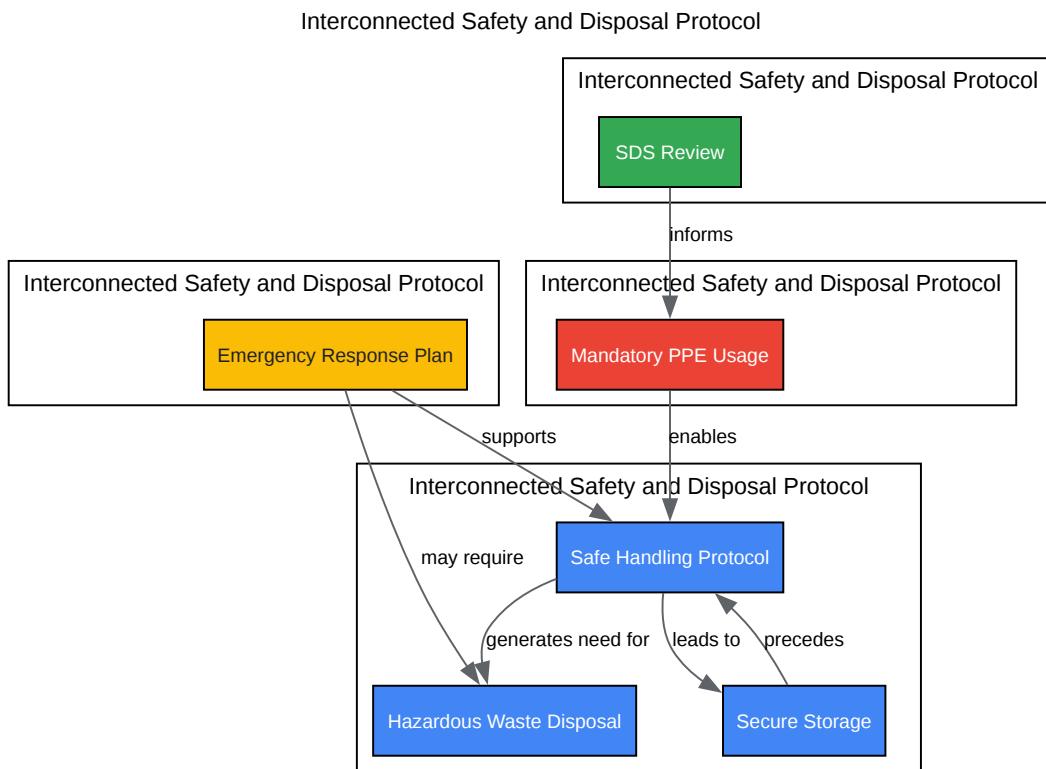
Storage:

- Store in a cool, dry, and well-ventilated area.[1][3]
- Keep containers tightly closed.[3][6]
- Store locked up and away from incompatible materials such as acids, strong oxidizing agents, and acid chlorides.[3][6]

**Disposal Plan:**

- All waste containing **2-Chloro-6-methylaniline**, including contaminated materials and empty containers, must be treated as hazardous waste.[1]
- Dispose of contents and containers in accordance with all local, state, and federal regulations at an approved waste disposal plant.[3][6]
- Do not allow the chemical to enter drains or the environment.[5][9]

**Logical Relationship of Safety Procedures**



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Caption: The relationship between key safety components for **2-Chloro-6-methylaniline**.

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## References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. cpachem.com [cpachem.com]
- 3. fishersci.com [fishersci.com]
- 4. 2-Chloro-6-methylaniline | C7H8CIN | CID 6897 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. hpc-standards.com [hpc-standards.com]
- 6. echemi.com [echemi.com]
- 7. fishersci.com [fishersci.com]
- 8. cdn.chemservice.com [cdn.chemservice.com]
- 9. carlroth.com [carlroth.com]
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